

Molecular weight and formula of 1-Bromo-1-phenylpropan-2-one

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Compound of Interest

Compound Name: **1-Bromo-1-phenylpropan-2-one**

Cat. No.: **B1265792**

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An In-depth Technical Guide to 1-Bromo-1-phenylpropan-2-one

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Bromo-1-phenylpropan-2-one**, a halogenated ketone that serves as a valuable intermediate in organic synthesis. The document details its chemical and physical properties, outlines a detailed experimental protocol for its synthesis via the alpha-bromination of phenylacetone, and includes relevant safety information. A logical workflow for the synthesis is also presented visually. This guide is intended to be a key resource for researchers and professionals in drug development and chemical synthesis, providing the foundational information necessary for the effective and safe use of this compound.

Chemical and Physical Properties

1-Bromo-1-phenylpropan-2-one, also known as α -bromo- α -phenylacetone, is a versatile organic compound utilized in the synthesis of various pharmaceuticals and agrochemicals.^[1] Its chemical structure features a bromine atom attached to the carbon alpha to a carbonyl group, making it a reactive intermediate for further chemical modifications.^[1]

Table 1: Physicochemical Properties of **1-Bromo-1-phenylpropan-2-one**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ BrO	--INVALID-LINK--
Molecular Weight	213.07 g/mol	--INVALID-LINK--
Appearance	Clear light yellow to dark yellow liquid	--INVALID-LINK--
Boiling Point	122-123 °C at 5 Torr	--INVALID-LINK--
Density	1.4514 g/cm ³	--INVALID-LINK--
CAS Number	23022-83-5	--INVALID-LINK--
IUPAC Name	1-bromo-1-phenylpropan-2-one	--INVALID-LINK--

Experimental Protocol: Synthesis of 1-Bromo-1-phenylpropan-2-one

The synthesis of **1-Bromo-1-phenylpropan-2-one** is typically achieved through the alpha-bromination of phenylacetone (also known as 1-phenyl-2-propanone). The following protocol is a generalized procedure based on established methods for the acid-catalyzed bromination of ketones.

Materials:

- Phenylacetone (1-phenyl-2-propanone)
- Bromine (Br₂)
- Glacial Acetic Acid
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate

- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator
- Separatory funnel
- Standard glassware for extraction and filtration

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve phenylacetone in a suitable solvent such as glacial acetic acid or diethyl ether. Cool the solution in an ice bath with continuous stirring.
- **Bromination:** Slowly add a stoichiometric amount of bromine, dissolved in the same solvent, to the cooled solution via the dropping funnel. The rate of addition should be controlled to maintain the reaction temperature and to allow for the dissipation of the evolved hydrogen bromide gas. The disappearance of the bromine color indicates the progress of the reaction.
- **Quenching:** Once the addition is complete and the reaction mixture has stirred for a designated period (monitoring by TLC is recommended), the reaction is quenched. This is typically done by pouring the reaction mixture into cold water.
- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract the product with a suitable organic solvent, such as diethyl ether. The organic layers are combined.
- **Washing:** Wash the combined organic extracts sequentially with water, saturated aqueous sodium bicarbonate solution (to neutralize any remaining acid and unreacted bromine), and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **1-Bromo-1-**

phenylpropan-2-one.

- Purification (Optional): The crude product can be further purified by vacuum distillation or column chromatography if necessary.

Safety Information

1-Bromo-1-phenylpropan-2-one is a hazardous chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood.

Table 2: GHS Hazard Statements

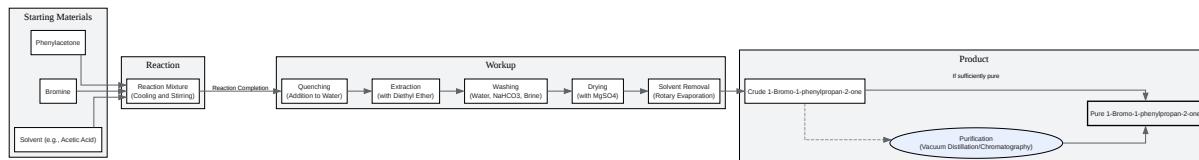
Hazard Code	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Source: PubChem

Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times.

Visualization of Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **1-Bromo-1-phenylpropan-2-one**.

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Caption: Synthesis workflow for **1-Bromo-1-phenylpropan-2-one**.

Conclusion

This technical guide provides essential information on **1-Bromo-1-phenylpropan-2-one** for researchers and professionals in the field of organic synthesis and drug development. The compiled data on its properties, a detailed synthesis protocol, and safety precautions are intended to facilitate its effective and safe application in a laboratory setting. The provided workflow diagram offers a clear visual representation of the synthesis process, aiding in experimental planning and execution.

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References

- 1. Benzyl bromide synthesis by bromination or substitution [organic-chemistry.org]

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